

Molecular weight and formula of (r)-(4-Benzylmorpholin-3-yl)methanol

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Compound of Interest

Compound Name: (r)-(4-Benzylmorpholin-3-yl)methanol

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Technical Guide: (R)-(4-Benzylmorpholin-3-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **(R)-(4-Benzylmorpholin-3-yl)methanol**, a chiral morpholine derivative of interest in medicinal chemistry and drug discovery.

Core Physicochemical Data

The essential molecular properties of **(R)-(4-Benzylmorpholin-3-yl)methanol** are summarized in the table below. These data are critical for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[1]
Molecular Weight	207.273 g/mol	[1]
CAS Number	110167-20-9	[1]

Experimental Protocols

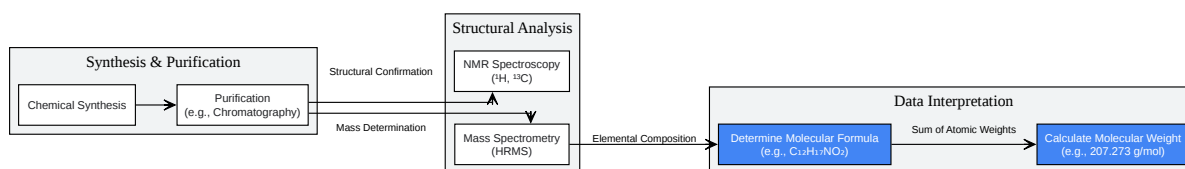
Detailed experimental protocols for the synthesis and characterization of **(R)-(4-Benzylmorpholin-3-yl)methanol** are typically proprietary or described in specific patents and scientific literature. A general workflow for the characterization of such a compound is outlined below.

General Workflow for Physicochemical Characterization:

- **Synthesis and Purification:** The compound is synthesized via appropriate organic chemistry reactions. Purification is typically achieved through techniques such as column chromatography or recrystallization to achieve a high degree of purity (e.g., >95%).
- **Structural Elucidation:**
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the chemical structure, including the connectivity of atoms and the presence of functional groups.
 - **Mass Spectrometry (MS):** High-resolution mass spectrometry is employed to determine the accurate mass of the molecule, which in turn confirms the molecular formula.
- **Purity Analysis:**
 - **High-Performance Liquid Chromatography (HPLC):** Chiral HPLC is essential to determine the enantiomeric purity of the (R)-enantiomer.
 - **Gas Chromatography-Mass Spectrometry (GC-MS):** Can be used to assess purity and identify any volatile impurities.
- **Physical Property Determination:**
 - **Melting Point:** The melting point is measured to assess purity and for identification purposes.
 - **Solubility:** The solubility in various solvents is determined to inform formulation and reaction conditions.

Workflow for Determination of Molecular Properties

The logical flow for determining the molecular formula and weight of a novel or uncharacterized compound is depicted in the following diagram.



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Caption: Workflow for determining molecular formula and weight.

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References

- 1. (4-benzylmorpholin-3-yl)methanol; CAS No.: 110167-20-9 [chemshuttle.com]
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